

An In-depth Technical Guide to the Safe Handling of Dimethylsilane Gas

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Compound of Interest

Compound Name: *Dimethylsilane*

Cat. No.: *B7800572*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Dimethylsilane** ($\text{C}_2\text{H}_6\text{Si}$), a highly flammable gas utilized in chemical vapor deposition and as a chemical intermediate.^{[1][2]} Adherence to the following protocols is critical to ensure the safety of all personnel and the integrity of research and development activities.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **Dimethylsilane** is fundamental to its safe handling. This data is essential for designing appropriate storage, handling, and emergency response procedures.

Property	Value	Source
Molecular Formula	C ₂ H ₆ Si	[1][2][3]
Molecular Weight	60.17 g/mol	[2][3]
Physical State	Gas	[1]
Appearance	Colorless Gas	[4][5]
Odor	Pungent	[4][5]
Boiling Point	-20 °C	[2][3][6]
Melting Point	-150 °C	[2][3][6]
Flash Point	< -40 °C	[3][6]
Vapor Pressure	30 atm @ ~80°C	[1]
Relative Vapor Density (Air=1)	> 1	[1]
Specific Gravity	0.68	[3][6]
Solubility in Water	Insoluble	[1]
Autoignition Temperature	220 °C (for 2-10% fuel concentration)	[7]

Hazard Identification and GHS Classification

Dimethylsilane is classified as an extremely flammable gas that is stored under pressure. This presents significant fire and explosion hazards.

- GHS Hazard Statements:
 - H220: Extremely flammable gas.[1][8]
 - H280: Contains gas under pressure; may explode if heated.[1][8]
- Signal Word: Danger[1][3][8]
- Hazard Pictograms:

- GHS02: Flame (Flammable)[1][3]
- GHS04: Gas Cylinder (Gas under pressure)[1][3]

Reactivity and Incompatibilities

Dimethylsilane exhibits high reactivity under certain conditions. Understanding these incompatibilities is crucial for preventing dangerous reactions.

- Stability: Stable in sealed containers stored under a dry inert atmosphere.[1]
- Conditions to Avoid: Heat, sparks, open flames, and sunlight.[1]
- Incompatible Materials: Oxidizing agents.[1]
- Hazardous Decomposition Products: Irritating fumes and organic acid vapors may develop when exposed to elevated temperatures or open flame.[1] In the presence of precious metals (e.g., platinum, palladium) or Lewis acids (e.g., aluminum chloride), it can liberate hydrogen.[1]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **Dimethylsilane** to minimize exposure risk. The selection of PPE may vary based on the potential for exposure.

PPE Category	Specification
Eye Protection	Chemical goggles. Contact lenses should not be worn.[1]
Hand Protection	Neoprene or nitrile rubber gloves.[1][9]
Skin and Body Protection	Wear suitable protective clothing.[1][9]
Respiratory Protection	Where exposure through inhalation may occur, respiratory protection equipment is recommended.[1][9] A positive pressure, full face-piece self-contained breathing apparatus (SCBA) or positive pressure supplied air respirator with escape SCBA should be used in high-concentration or emergency situations.[10]

Handling and Storage Protocols

Strict protocols for handling and storage are mandatory to maintain a safe laboratory environment.

Handling

- Handle only in sealed, purged systems.[1]
- Ground and bond containers and receiving equipment before beginning transfer to prevent static discharge.[1]
- Use explosion-proof electrical equipment.[1]
- Work in a well-ventilated area, preferably within an enclosing hood with exhaust ventilation, to prevent the accumulation of vapors.[1]
- Keep away from heat, open flames, and sparks. No smoking in handling areas.[1]
- Empty containers should be handled with care as they may contain flammable residual vapors.[1]

Storage

- Store in a well-ventilated, cool, and dry place.[1][11]
- Protect from sunlight.[1]
- Store away from heat and incompatible materials, such as oxidizing agents.[1]
- Keep containers tightly closed.[1]
- Cylinders should be stored upright and firmly secured to prevent falling.[11]

Emergency Procedures

In the event of an emergency, a clear and practiced response plan is essential.

First Aid Measures

- Inhalation: Remove the victim to fresh air and keep them at rest in a comfortable breathing position. If the person feels unwell, seek medical advice.[1][12]
- Skin Contact: Wash the affected area with plenty of soap and water.[1]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[1]
- Ingestion: Ingestion is unlikely for a gas. However, if it occurs, never give anything by mouth to an unconscious person and seek immediate medical attention.[1]

Fire Fighting Measures

- Suitable Extinguishing Media: Water spray, foam, carbon dioxide, or dry chemical can be used.[1]
- Firefighting Instructions: If a gas leak has ignited, do not extinguish the flame unless the leak can be stopped safely.[1] Use water spray to cool exposed surfaces and containers.[1] Eliminate all ignition sources if it is safe to do so.[1]

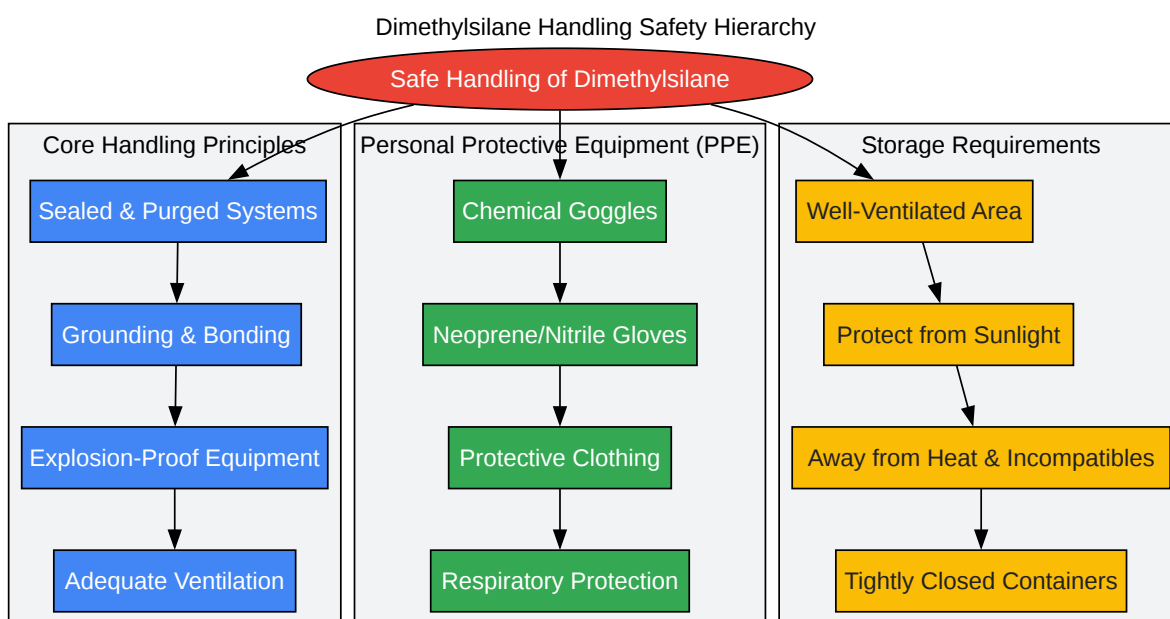
- Protective Equipment: Firefighters must wear positive pressure self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel from the area.[1] Eliminate all ignition sources.[1] Ensure adequate ventilation.
- Emergency Response: Equip the cleanup crew with proper protection.[1] If a leak occurs, attempt to stop it only if it is safe to do so.[13]

Visualized Workflows and Relationships

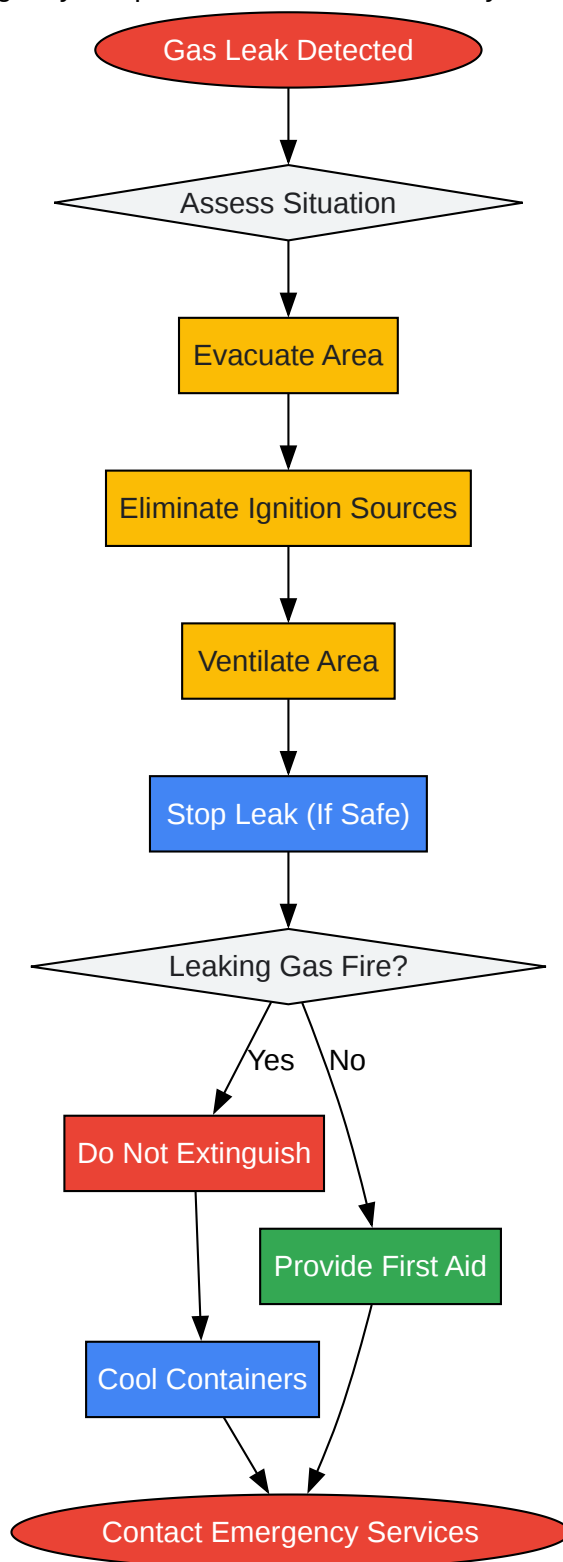
To further clarify the safety protocols, the following diagrams illustrate key relationships and workflows for handling **Dimethylsilane**.



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Caption: Logical relationship of core safety principles for **Dimethylsilane**.

Emergency Response Workflow for Dimethylsilane Leak



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Caption: Step-by-step emergency response workflow for a **Dimethylsilane** leak.

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